

Application Notes and Protocols for Pyrimidinone 8 Radioactive Iron Uptake Assay

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Compound of Interest

Compound Name: Pyrimidinone 8

Cat. No.: B1384209

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Introduction

Iron is an essential element for various physiological processes, but its dysregulation can lead to pathological conditions. Cellular iron levels are tightly controlled by a complex interplay of proteins, with ferroportin (FPN) being the sole known iron exporter in vertebrates. The peptide hormone hepcidin regulates iron homeostasis by binding to ferroportin, inducing its internalization and degradation, thereby controlling the amount of iron released from cells into the circulation.^{[1][2]}

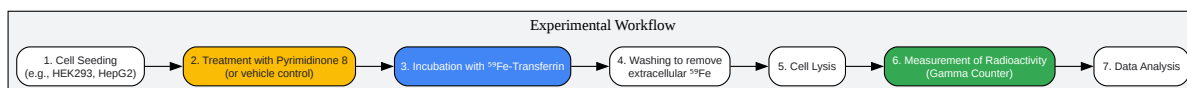
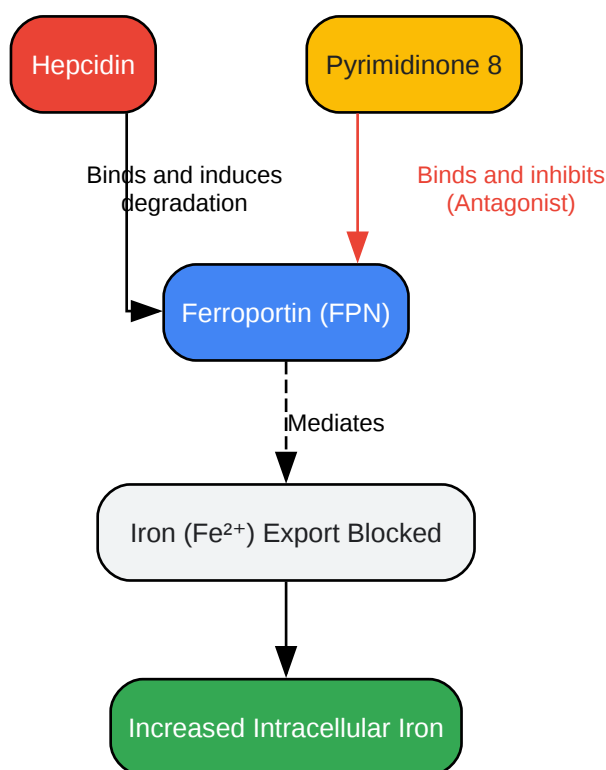
Pyrimidinone 8 is a novel small molecule inhibitor of ferroportin.^[3] By blocking ferroportin-mediated iron export, **Pyrimidinone 8** is being investigated for its therapeutic potential in conditions of iron overload, such as β -thalassemia and hemochromatosis.^{[3][4][5][6]} These Application Notes provide a detailed protocol for a radioactive iron uptake assay to evaluate the efficacy of **Pyrimidinone 8** in a cellular context. This assay measures the cellular accumulation of radioactive iron (^{59}Fe), which is expected to increase upon ferroportin inhibition.

Principle of the Assay

This assay quantifies the uptake of radioactive iron (^{59}Fe) in cultured cells. Cells are treated with **Pyrimidinone 8**, which inhibits the iron export function of ferroportin. Subsequently, the cells are incubated with ^{59}Fe -transferrin (^{59}Fe -Tf), the primary physiological iron transport complex.^[7] By blocking the export of iron, **Pyrimidinone 8** is expected to cause an

accumulation of intracellular ^{59}Fe . The amount of radioactivity within the cells is then measured using a gamma counter and is directly proportional to the cellular iron uptake.

Mandatory Visualizations



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